Introduction: Characterizing a Novel Phenylpropanamine Derivative

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Compound of Interest

Compound Name:	*3-(2-Fluorophenyl)propan-1-amine*
CAS No.:	*91319-62-9*
Cat. No.:	*B1344314*

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3-(2-Fluorophenyl)propan-1-amine is a substituted propyl-amine compound with potential applications as a key intermediate or building block in medicinal chemistry and materials science. Its structure, featuring a primary amine group and a fluorinated phenyl ring, suggests specific physicochemical properties that are critical for its effective use in research and development. The primary amine confers pH-dependent aqueous solubility, while the fluorophenyl moiety contributes to its lipophilicity and may influence metabolic stability and target binding.

Publicly available experimental data on the solubility and stability of this specific molecule is limited. Therefore, this guide provides a comprehensive framework for researchers and drug development professionals to systematically determine these critical parameters. We will move beyond theoretical data, outlining robust, field-proven experimental protocols grounded in established pharmaceutical science principles and regulatory guidelines. This document serves as both a technical guide and a strategic workflow for the complete physicochemical characterization of **3-(2-Fluorophenyl)propan-1-amine**.

Part 1: Foundational Physicochemical Properties

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A thorough understanding of the intrinsic properties of a molecule is the foundation for predicting its behavior in various environments. While experimental data is the gold standard, computed properties provide a valuable starting point for experimental design.

Property	Predicted/Calculated Value	Source/Method	Significance in Solubility & Stability
Molecular Formula	$C_9H_{12}FN$	PubChem	Foundational for all calculations.
Molecular Weight	153.20 g/mol	PubChem[1][2]	Essential for preparing solutions of known molarity.
pKa (Predicted)	~10.5 (Amine)	Advanced Chemistry Development (ACD/Labs) Software V11.02	The primary amine is basic and will be protonated at physiological pH, drastically increasing aqueous solubility. Stability can also be pH-dependent.
LogP (Predicted)	1.7 - 1.9	XLogP3[1][3]	Indicates moderate lipophilicity. Suggests a balance between aqueous and lipid solubility, relevant for membrane permeability and potential formulation in non-aqueous solvents.

Part 2: A Methodological Approach to Solubility Profiling

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Solubility is a critical determinant of a compound's suitability for various applications, from reaction kinetics to bioavailability in drug formulations. A multi-faceted approach is required to build a complete solubility profile.

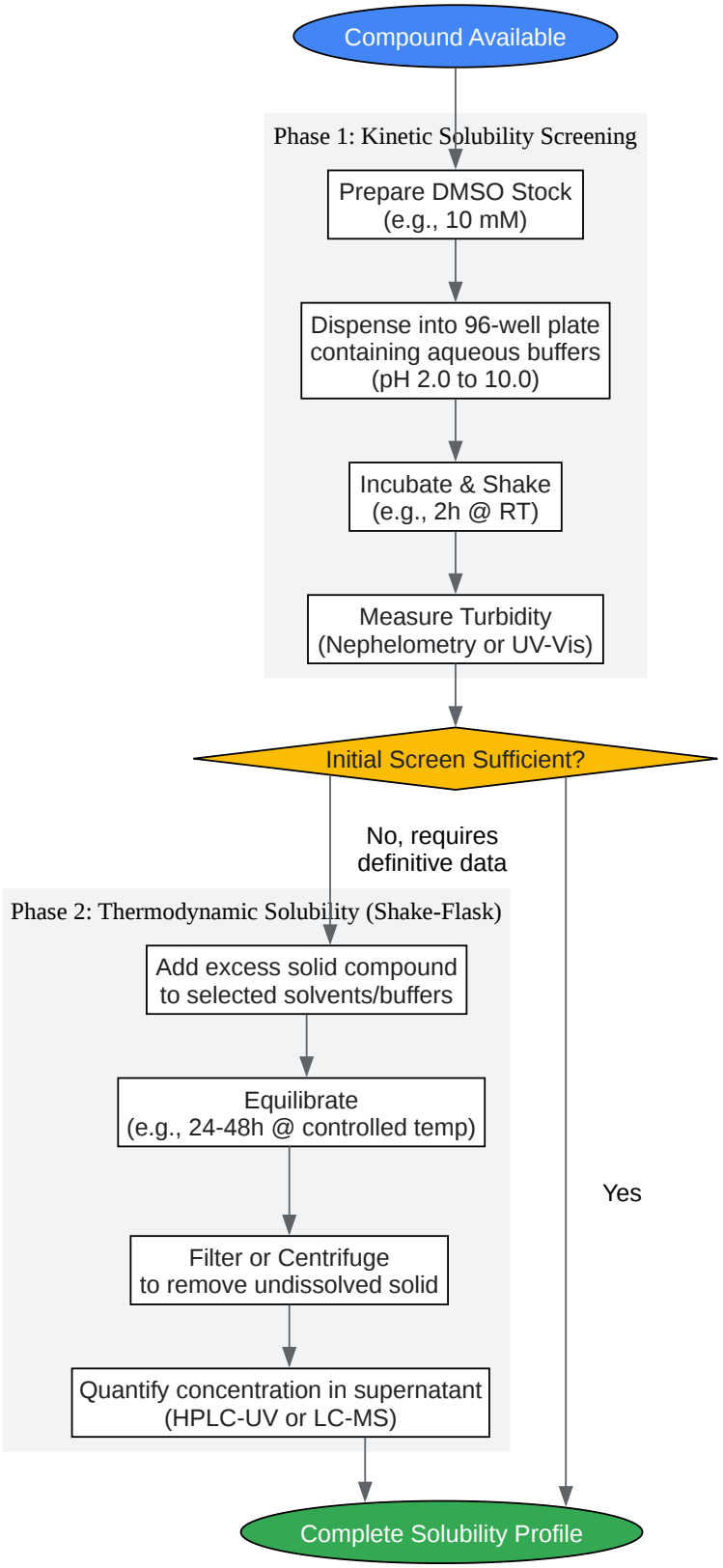
Rationale for Experimental Design

The choice of methodology depends on the required throughput and accuracy. For initial screening, a high-throughput kinetic method is efficient. For definitive data required for formulation and regulatory filings, the gold-standard shake-flask method for thermodynamic solubility is essential. The pH of the medium is the most critical variable due to the basic nature of the primary amine group.

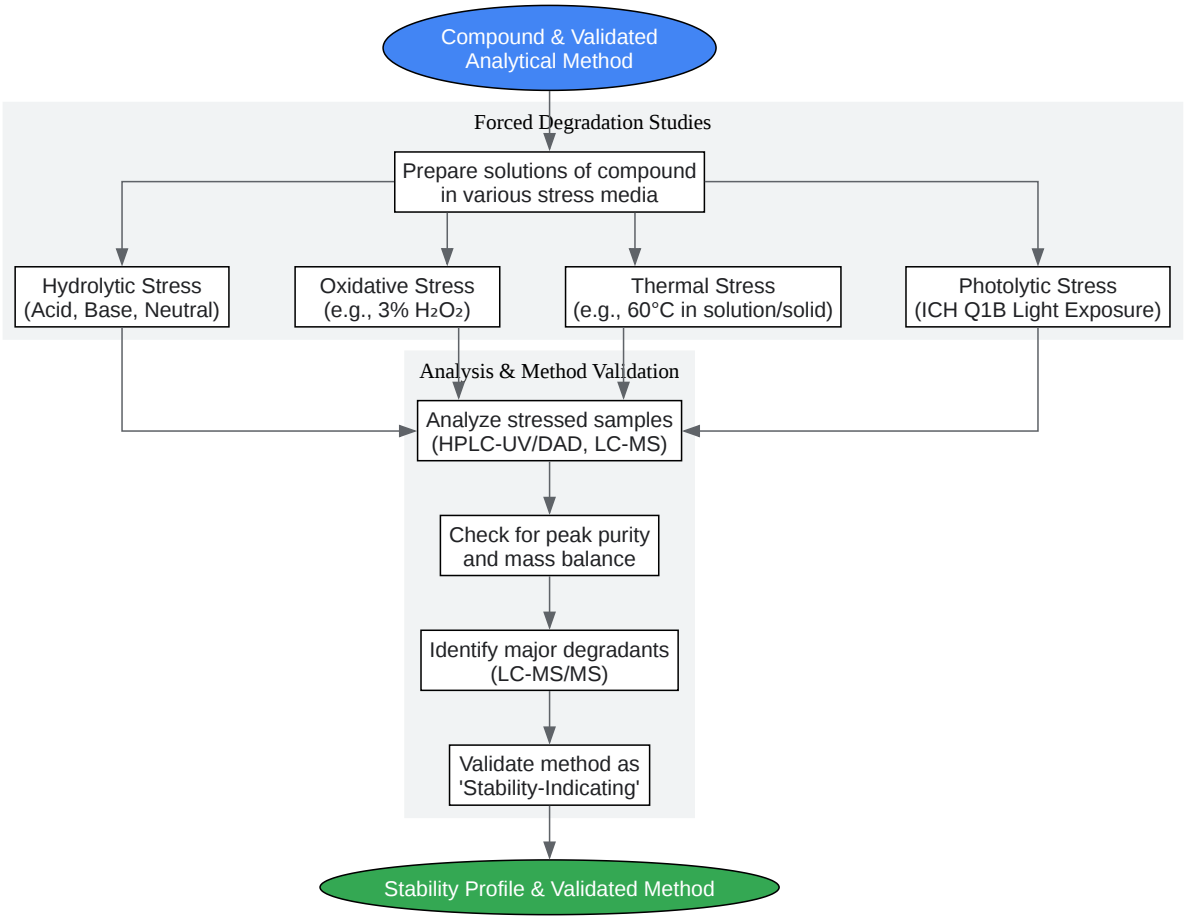
Experimental Workflow: Solubility Determination

The following diagram outlines the logical flow for a comprehensive solubility assessment.

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Caption: Workflow for forced degradation and stability-indicating method development.

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Protocol 2: Forced Degradation Study

- Stock Solution Preparation: Prepare a stock solution of **3-(2-Fluorophenyl)propan-1-amine** at a known concentration (e.g., 1 mg/mL) in a suitable solvent like acetonitrile or methanol.

- Stress Conditions: For each condition, set up a sample and a control (the same solution stored at 5°C in the dark). Aim for 5-20% degradation.

Stress Condition	Protocol	Likely Degradation Pathway
Acid Hydrolysis	Dilute stock with 0.1 N HCl. Heat at 60°C for 24-48 hours.	Generally stable, but extreme conditions can promote reactions.
Base Hydrolysis	Dilute stock with 0.1 N NaOH. Heat at 60°C for 24-48 hours.	Generally stable; potential for elimination reactions under harsh conditions.
Oxidation	Dilute stock with 3% H_2O_2. Store at room temperature for 24 hours.	Oxidation of the primary amine to form hydroxylamines, nitroso, or nitro compounds. [4]
Thermal	Store the solid compound at 80°C for 1 week. Prepare a solution and heat at 60°C for 1 week.	Thermally induced decomposition or polymerization. [5][6]
Photostability	Expose solid and solution samples to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near UV energy of not less than 200 watt hours/m^2. [7]A dark control must be included.	Photolytic cleavage or rearrangement reactions.

- Analysis: At designated time points, withdraw samples, quench the reaction if necessary (e.g., neutralize acid/base), and analyze using a stability-indicating HPLC method. The use

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of a photodiode array (PDA) detector is crucial for assessing peak purity and identifying the emergence of new chromophores. LC-MS is used to obtain mass information on degradant peaks.

Part 4: Essential Analytical Methodologies

Reliable quantification is the bedrock of both solubility and stability studies. A validated, stability-indicating analytical method is not optional; it is a core requirement for trustworthy data.

Protocol 3: Development of a Stability-Indicating HPLC-UV Method

- Column Selection: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 µm) is a standard starting point for a molecule of this polarity.
- Mobile Phase Selection:
  - Aqueous (A): 0.1% Formic Acid or 0.1% Trifluoroacetic Acid in water. The acidic modifier ensures the primary amine is protonated, leading to sharp, symmetrical peaks.
  - Organic (B): Acetonitrile or Methanol.
- Method Development:
  - Start with a gradient elution (e.g., 5% to 95% B over 15 minutes) to determine the approximate retention time of the parent compound and any impurities/degradants.
  - Optimize the gradient to ensure separation of the parent peak from all degradant peaks generated during the forced degradation study. A resolution factor (Rs) of >2.0 between the parent and the closest eluting peak is desired.
  - Set the UV detection wavelength at the absorbance maximum (λmax) of the compound, or use a PDA detector to monitor across a range of wavelengths.
- Validation: Once developed, the method must be validated according to ICH Q2(R1) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision,

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and robustness.

Conclusion

This guide provides the necessary strategic and methodological framework for a comprehensive characterization of the solubility and stability of **3-(2-Fluorophenyl)propan-1-amine**. By adhering to these protocols, researchers and drug development professionals can generate the robust, high-quality data required for informed decision-making in medicinal chemistry, formulation development, and regulatory submissions. The principles and workflows outlined herein are built upon established scientific practices and are designed to ensure data integrity and trustworthiness, forming a solid foundation for any future development of this compound.

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